

# Staining Silk and Wool with Acid Blue 120: Application Notes and Protocols

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Compound of Interest		
Compound Name:	Acid Blue 120	
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This document provides a detailed protocol for the staining of protein-based fibers, specifically silk and wool, using **Acid Blue 120** (C.I. 26400). These application notes are intended to guide researchers in achieving consistent and reproducible staining for various analytical and developmental applications.

### Introduction

Acid Blue 120 is a water-soluble anionic dye belonging to the double azo class.[1] Its molecular structure contains sulfonic acid groups that facilitate its binding to protein fibers like silk and wool in an acidic environment.[2] The dye is known for producing a vibrant "red light navy blue" color and exhibits good light and wash fastness, making it a suitable reagent for histological studies, textile analysis, and other applications where protein fiber identification and characterization are critical.[1][2]

The staining mechanism relies on the formation of ionic bonds between the anionic sulfonate groups of the dye and the protonated amino groups of the amino acid residues in the silk fibroin and wool keratin under acidic conditions. Van der Waals forces and hydrogen bonding also contribute to the dye-fiber interaction.

### **Data Presentation**

The following tables summarize the key quantitative data for staining with **Acid Blue 120**.



Table 1: Chemical and Physical Properties of Acid Blue 120

Property	Value	
C.I. Name	Acid Blue 120	
C.I. Number	26400	
CAS Number	3529-01-9	
Molecular Formula	C33H23N5Na2O6S2	
Molecular Weight	695.68 g/mol	
Class	Double Azo Dye	
Appearance	Dark purple uniform powder	
Solubility	Soluble in water (purple solution), Soluble in ethanol (deep blue solution)	

Table 2: Color Fastness Ratings of **Acid Blue 120** on Wool

Fastness Test	ISO Standard	AATCC Standard	Rating
Light Fastness	5	5	Good
Soaping (Fading)	3-4	3	Moderate
Soaping (Staining)	3-4	3	Moderate
Perspiration (Fading)	4	3	Good to Moderate
Perspiration (Staining)	4	4	Good
Oxygen Bleaching	3-4	3	Moderate
Seawater	-	-	-

Note: Specific quantitative data for color fastness on silk is not readily available in the searched literature. Generally, acid dyes exhibit good fastness properties on silk.

Table 3: General Exhaustion and Fixation Ranges for Acid Dyes on Protein Fibers



Fiber	Typical % Exhaustion	Typical % Fixation
Wool	71 - 82%	82 - 92%
Silk	72 - 82%	86 - 92%

Note: These are general ranges for a series of acid dyes and may vary for **Acid Blue 120**. Specific exhaustion and fixation percentages for **Acid Blue 120** are not available in the searched literature.

# **Experimental Protocols**

This section outlines the detailed methodologies for staining silk and wool fibers with **Acid Blue 120**.

### **Materials and Equipment**

- Fibers: Silk (e.g., Mulberry silk fabric or yarn) and Wool (e.g., Merino wool yarn or fabric)
- Dye: Acid Blue 120 (C.I. 26400) powder
- · Acid: Acetic acid (glacial or white vinegar) or Citric acid
- Wetting Agent (optional): Non-ionic detergent
- Levelling Agent (optional): Glauber's salt (Sodium sulfate)
- Glassware: Beakers, graduated cylinders
- Heating and Stirring: Hot plate with magnetic stirrer or a water bath
- · pH meter or pH indicator strips
- · Weighing balance
- Rinsing containers
- Drying oven or air-drying rack



### Staining Protocol for Silk Fibers

- Preparation of Silk Fibers:
  - Accurately weigh the dry silk material.
  - To ensure even dye uptake, pre-wash the silk in a solution containing a non-ionic detergent to remove any sizing or impurities.
  - Rinse thoroughly with deionized water.
  - Gently squeeze out excess water, leaving the fibers damp.
- Dye Bath Preparation:
  - Calculate the required amount of **Acid Blue 120** powder. A common starting point is 1-2% of the weight of the fiber (o.w.f.). For a 1% shade on 10g of silk, use 0.1g of dye.
  - Create a stock solution by dissolving the dye powder in a small amount of hot deionized water. Stir until fully dissolved.
  - In a separate beaker, prepare the dye bath with a liquor ratio of 30:1 (e.g., 300 mL of water for 10g of silk).
  - Add the dye stock solution to the dye bath and mix well.
  - If using a levelling agent, add Glauber's salt (e.g., 10% o.w.f.) to the dye bath at this stage.
- Dyeing Procedure:
  - Immerse the pre-wetted silk into the dye bath at approximately 40°C.
  - Gradually increase the temperature to 85-90°C over 30 minutes, stirring gently and continuously.
  - Add acetic acid to the dye bath to achieve a pH of 4-5. This can be done by adding 2-4%
    o.w.f. of 40% acetic acid.



- Maintain the temperature at 85-90°C for 45-60 minutes, continuing to stir gently to ensure even dyeing.
- Rinsing and Drying:
  - Allow the dye bath to cool down gradually to about 50°C before removing the silk.
  - Rinse the stained silk with warm water, followed by a cold water rinse until the water runs clear.
  - A final rinse with a small amount of acetic acid can help to restore the sheen of the silk.
  - Gently squeeze out excess water and air-dry or dry in an oven at a low temperature (e.g., 60°C).

### **Staining Protocol for Wool Fibers**

- Preparation of Wool Fibers:
  - Accurately weigh the dry wool material.
  - Pre-wash the wool with a pH-neutral, non-ionic detergent to remove any dirt or grease.
  - Rinse thoroughly with deionized water.
  - Carefully squeeze out excess water, avoiding excessive agitation to prevent felting.
- Dye Bath Preparation:
  - Calculate the required amount of Acid Blue 120 powder (typically 1-3% o.w.f.).
  - Prepare a dye stock solution as described for silk.
  - Prepare the dye bath with a liquor ratio of 40:1.
  - Add the dye stock solution to the dye bath.
  - If desired, add a levelling agent like Glauber's salt (10% o.w.f.).

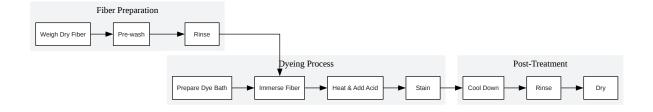


#### · Dyeing Procedure:

- Introduce the wet wool into the dye bath at room temperature.
- Gradually raise the temperature to a near-boil (95-100°C) over 30-45 minutes.
- Add acetic acid or citric acid to adjust the pH to 4.5-5.5.
- Maintain the temperature for 45-60 minutes, with occasional gentle stirring.
- Rinsing and Drying:
  - Let the dye bath cool down completely before removing the wool to prevent thermal shock and felting.
  - Rinse the stained wool with lukewarm water, followed by a cold water rinse until the water runs clear.
  - Gently squeeze out excess water and lay flat to air-dry or use a low-temperature drying method.

### **Visualizations**

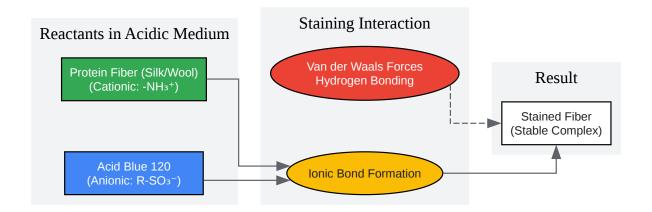
The following diagrams illustrate the key processes and relationships in the staining protocol.



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Caption: Experimental workflow for staining protein fibers.



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Caption: Simplified signaling pathway of **Acid Blue 120** staining.

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### References

- 1. prochemical and dye.com [prochemical and dye.com]
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